

Stability issues and degradation of Butyl undec-10-enoate

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Compound of Interest

Compound Name: Butyl undec-10-enoate

Cat. No.: B093067

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Technical Support Center: Butyl Undec-10-enoate

Welcome to the technical resource center for **Butyl undec-10-enoate**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth information, troubleshooting advice, and answers to frequently asked questions regarding the stability and degradation of this versatile compound. As Senior Application Scientists, we have compiled this information to help you anticipate and resolve challenges in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is Butyl undec-10-enoate and what are its primary applications?

Butyl undec-10-enoate (CAS No: 109-42-2) is an ester formed from butanol and 10-undecenoic acid.[1][2] It is a colorless to pale yellow liquid.[3] Structurally, it possesses a long hydrocarbon chain with a terminal double bond (C=C) and an ester functional group, which define its chemical properties and reactivity.

Its applications are diverse and leverage its unique structure:

- **Pharmaceuticals:** It is used as an emollient and component in topical antifungal creams and ointments for skin conditions.[2]

- **Cosmetics & Personal Care:** Due to its conditioning properties and soft texture, it's incorporated into skin and hair care products, lotions, and fragrances.[2][4]
- **Industrial & Chemical:** It serves as a plasticizer, lubricant, and a monomer for creating specialty polymers, coatings, and adhesives, where it enhances flexibility and durability.[2][4]
- **Flavor & Fragrance:** It is used as a flavoring agent in the food industry and in perfumes for its fruity aroma.[3][4]

Q2: What are the primary chemical stability concerns for Butyl undec-10-enoate?

The stability of **Butyl undec-10-enoate** is primarily dictated by its two key functional groups: the ester linkage and the terminal alkene. These sites are susceptible to degradation under specific conditions.

- **Hydrolysis:** The ester group can be cleaved by hydrolysis, especially in the presence of strong acids, bases, or sufficient water content, to yield butanol and 10-undecenoic acid.
- **Oxidation:** The terminal C=C double bond is susceptible to oxidation.[5][6] Depending on the oxidizing agent and conditions, this can lead to a variety of degradation products, including aldehydes, carboxylic acids, or even cleavage of the molecule.[5][7][8] Autoxidation, a process involving atmospheric oxygen, can also occur, often initiated by light, heat, or metal ion impurities.[9]
- **Polymerization:** The terminal alkene can undergo free-radical polymerization, especially when exposed to heat, UV light, or radical initiators.[10] This can result in an increase in viscosity or gelation of the material.[10]

Q3: What are the recommended storage and handling conditions for Butyl undec-10-enoate?

To maintain its chemical integrity, **Butyl undec-10-enoate** should be stored with care. Improper storage can accelerate degradation.

Parameter	Recommendation	Rationale
Temperature	Store in a cool place (18-25°C recommended for similar unsaturated resins).[11]	Reduces the rate of potential hydrolysis, oxidation, and polymerization reactions.[10]
Atmosphere	Store under an inert atmosphere (e.g., Nitrogen or Argon).	Prevents oxidation of the terminal double bond by atmospheric oxygen.[9]
Light Exposure	Store in an opaque or amber container in a dark location.	Protects against photolysis and light-induced radical initiation, which can lead to polymerization or oxidation.[9][12]
Container	Keep in a tightly sealed container.[2]	Prevents exposure to atmospheric moisture, which can cause hydrolysis, and oxygen, which can cause oxidation.
Additives	For long-term storage, consider the addition of a suitable inhibitor (e.g., quinone-based compounds). [13][14]	Inhibitors prevent premature polymerization by scavenging free radicals.[13]

Handle the product in a well-ventilated area and avoid contact with strong oxidizing agents.[1][2]

Q4: How can I monitor the stability of Butyl undec-10-enoate and detect its degradation products?

A stability-indicating analytical method is crucial for monitoring the purity of **Butyl undec-10-enoate** and quantifying its degradation products.[15][16]

- High-Performance Liquid Chromatography (HPLC): Reverse-phase HPLC (RP-HPLC) with UV detection is the preferred technique.[17] It can effectively separate the non-polar **Butyl**

undec-10-enoate from its more polar degradation products (e.g., carboxylic acids from hydrolysis or oxidation).

- Gas Chromatography (GC): GC coupled with a Flame Ionization Detector (FID) or Mass Spectrometry (MS) is also highly effective.[\[18\]](#)[\[19\]](#) GC-MS is particularly powerful for identifying the chemical structures of unknown degradation products.[\[18\]](#)
- Spectroscopy: Fourier-Transform Infrared (FTIR) spectroscopy can be used to monitor changes in the key functional groups. For instance, the disappearance of the C=C bond peak or the appearance of a broad O-H stretch (from a carboxylic acid or alcohol) can indicate degradation.

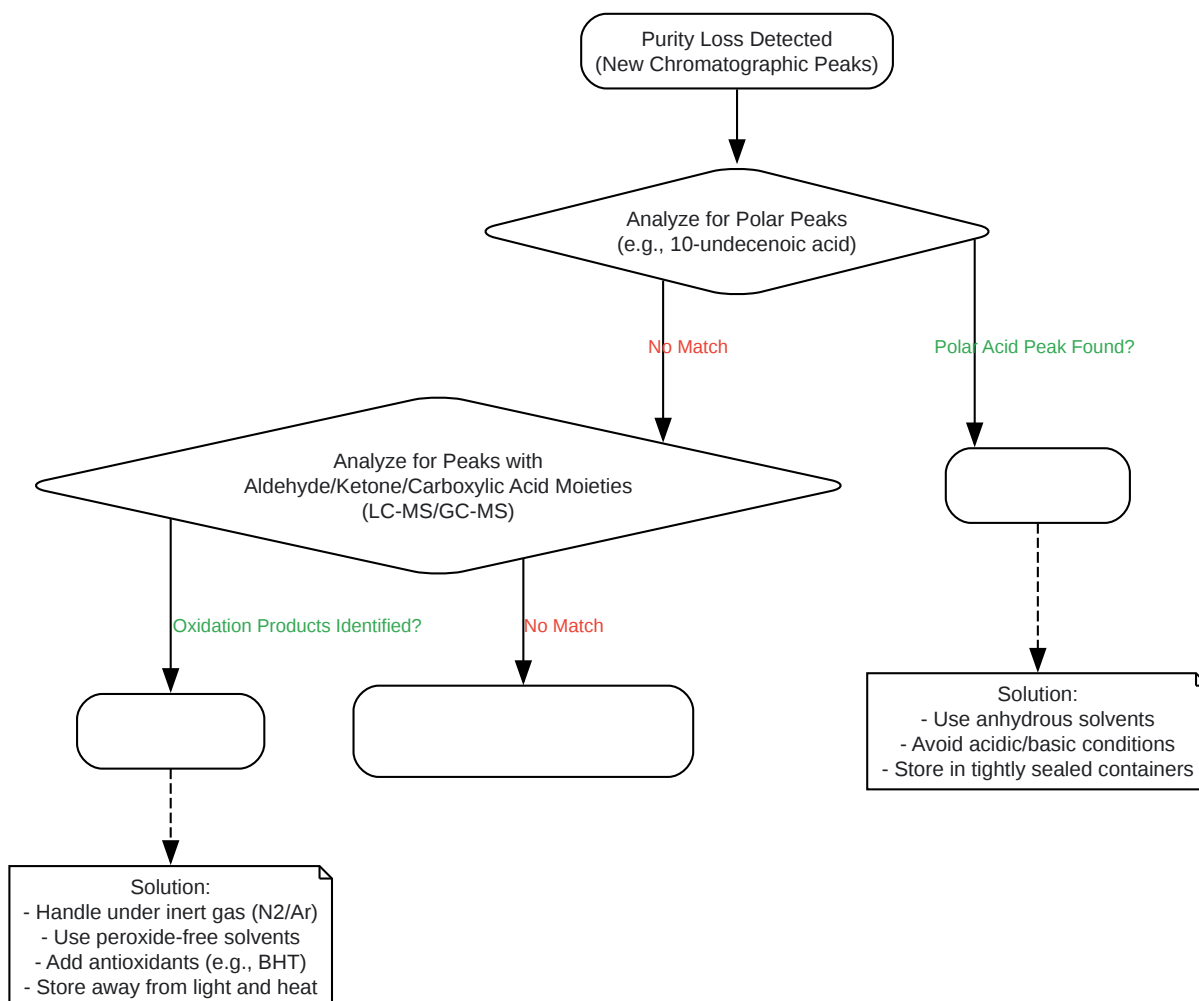
For comprehensive analysis, especially during drug development, forced degradation studies are recommended to intentionally degrade the molecule and identify potential degradation products.[\[12\]](#)[\[15\]](#)[\[16\]](#)[\[20\]](#)

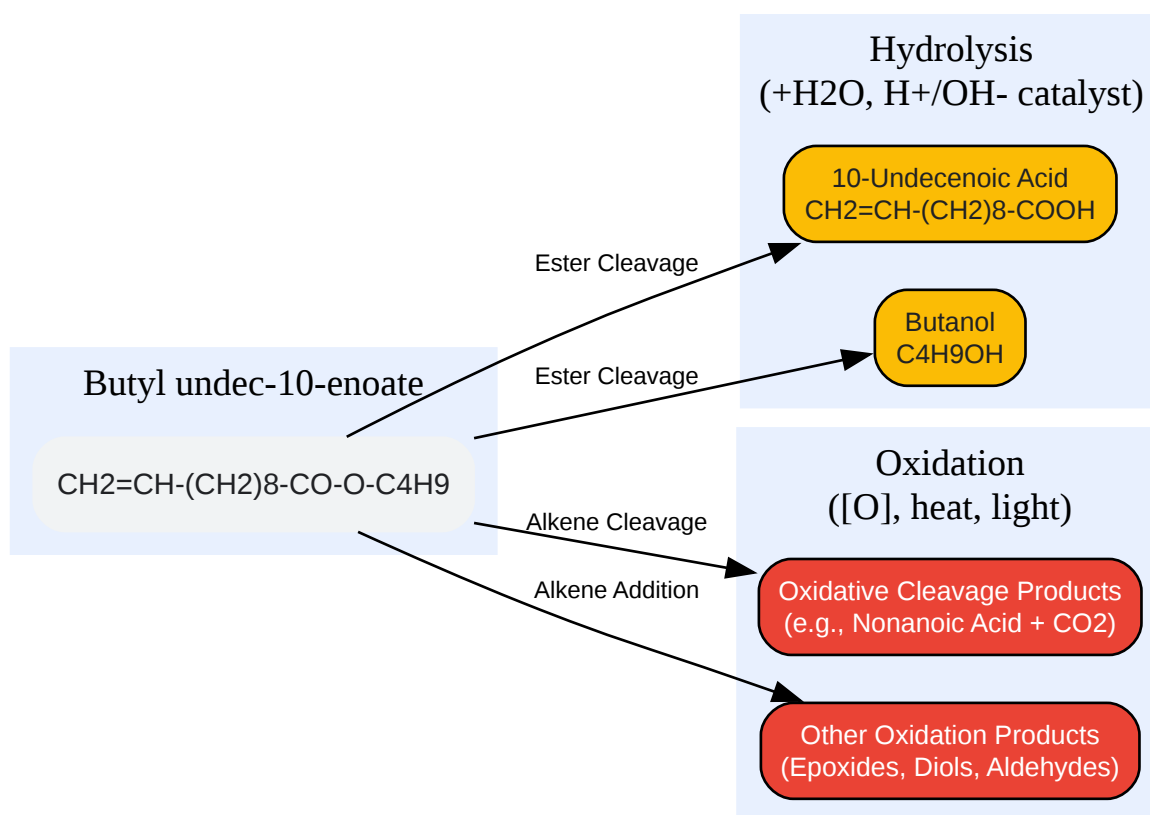
Troubleshooting Guide

Problem 1: I'm observing a decrease in the main peak area and the appearance of new, unexpected peaks in my chromatogram (HPLC/GC).

This is a classic sign of chemical degradation. The identity of the new peaks can help diagnose the specific degradation pathway.

Workflow for Troubleshooting Purity Loss





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Caption: Primary degradation pathways of **Butyl undec-10-enoate**.

By understanding these potential stability issues and implementing the recommended troubleshooting and monitoring strategies, researchers can ensure the integrity of their experiments and the quality of their final formulations.

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